

Technical Support Center: Safe Handling of 1,2,3-Trifluorobenzene

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Compound of Interest

Compound Name: 1,2,3-Trifluorobenzene

Cat. No.: B074907

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This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **1,2,3-trifluorobenzene**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,2,3-trifluorobenzene**?

A1: **1,2,3-Trifluorobenzene** is a highly flammable liquid and vapor.^{[1][2]} It can cause skin and serious eye irritation.^{[1][2]} Inhalation may lead to respiratory irritation.^{[1][3]}

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: To ensure safety, wear protective gloves, chemical-resistant clothing, and eye/face protection.^{[4][5]} In case of inadequate ventilation, use a suitable respirator.

Q3: What are the proper storage conditions for **1,2,3-trifluorobenzene**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.^{[1][4][5]} Keep away from heat, sparks, open flames, and other ignition sources.^{[1][4]} The recommended storage temperature is between 2-8°C.^[6]

Q4: What materials are incompatible with **1,2,3-trifluorobenzene**?

A4: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[4\]](#)[\[7\]](#)

Q5: What should I do in case of a spill?

A5: In the event of a spill, immediately evacuate the area and remove all ignition sources.[\[5\]](#)[\[7\]](#)

Ventilate the area and use non-sparking tools and explosion-proof equipment for cleanup.[\[1\]](#)[\[5\]](#)

[\[7\]](#) Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.[\[7\]](#)

Troubleshooting Guide

Issue	Possible Cause	Solution
Skin or Eye Contact	Accidental splashing or inadequate PPE.	Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[7][8] If irritation occurs, seek medical attention. [1] Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][7] Seek immediate medical attention. [1]
Inhalation Exposure	Inadequate ventilation or improper handling.	Move the affected person to fresh air and keep them comfortable for breathing.[1][4] If the person feels unwell, call a poison center or doctor.[4][8]
Fire	Exposure to ignition sources (heat, sparks, flames).	Use dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam to extinguish the fire.[1][7] Water spray can be used to cool closed containers.[7]
Accidental Ingestion	Improper handling or contamination of food/drink.	Do NOT induce vomiting. Clean the mouth with water and seek immediate medical attention.[1][7]

Quantitative Data Summary

Property	Value	Source
CAS Number	1489-53-8	[1][6][9]
Molecular Formula	C ₆ H ₃ F ₃	[1][4][6]
Molecular Weight	132.09 g/mol	[6]
Appearance	Colorless to light orange/yellow clear liquid	[6]
Boiling Point	94-95 °C	[2][6][10]
Density	1.28 g/mL at 25 °C	[2][10]
Flash Point	-4 °C (closed cup)	[2]
Storage Temperature	2-8 °C	[6]

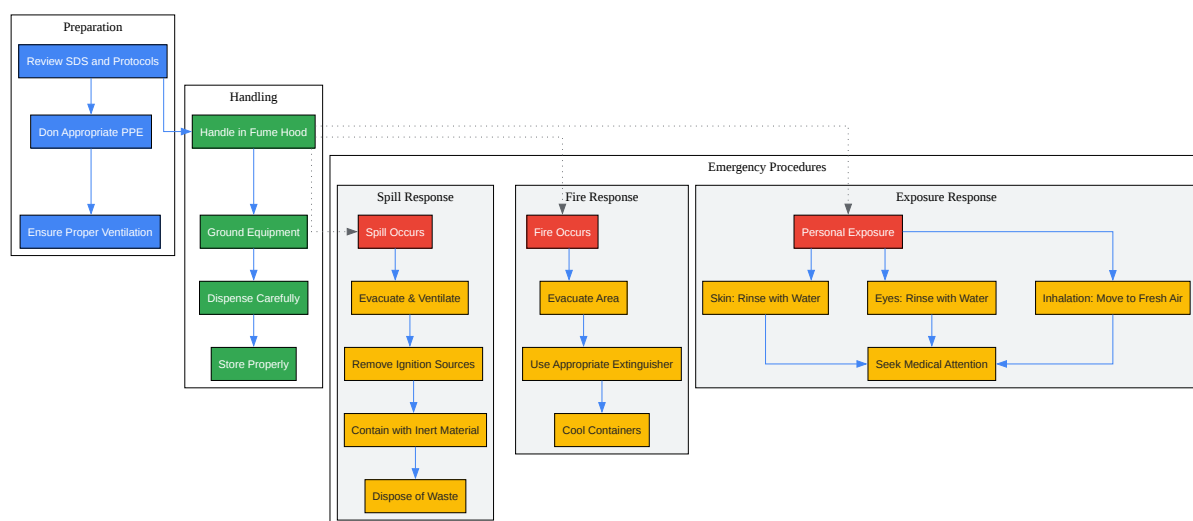
Experimental Protocols

Standard Handling Protocol:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[8] All personnel must be trained on the specific hazards and handling procedures for **1,2,3-trifluorobenzene**.
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[4][5]
- Ventilation: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Grounding: To prevent static discharge, ground and bond containers and receiving equipment.[1][4][7] Use non-sparking tools.[1][4][7]
- Dispensing: When transferring the liquid, pour slowly to minimize splashing. Keep the container tightly closed when not in use.[1][4]

- Waste Disposal: Dispose of waste in a designated, labeled container for flammable liquids, following all local, state, and federal regulations.[1][7]

Visual Workflow



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Caption: Workflow for safe handling and emergency response for **1,2,3-trifluorobenzene**.

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